

Data Presentation: Solubility and Stability of Oxoplatinum

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Compound of Interest

Compound Name: Oxoplatinum

CAS No.: 31246-66-9

Cat. No.: B1200011

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Solubility Profile

Oxoplatinum's solubility is a critical determinant for its formulation, particularly for oral and parenteral administration routes. Preformulation studies have characterized its solubility in various solvents.

Solvent	Solubility Description	Observation	Implication for Formulation
Water	Soluble	High water solubility	Suitable for aqueous formulations.
Methanol	Very slightly soluble	Slightly cloudy solution	Not ideal for formulations requiring high concentrations due to poor solubility. [1]

Stability Profile

The stability of **oxoplatinum** in different conditions is crucial for ensuring its therapeutic efficacy and safety. Stability studies have been conducted on its concentrate and diluted solutions.

Table 1: Stability of **Oxoplatinum** in 5% Dextrose Injection

Concentration	Container Type	Storage Temperature	Light Exposure	Study Duration	Findings
0.2 and 1.3 mg/mL	PVC, Polypropylene, and Polyethylene infusion bags	4°C and 20°C	With and without light protection	14 days	Solutions were stable with no significant degradation, color change, or pH alteration. [2]
0.1 and 1.2 mg/mL	Polyolefin bags	2°C–8°C and 20°C–25°C	With and without light protection	35 days	Physicochemically stable. [3]
0.1 and 1.2 mg/mL	Polyethylene bottles	20°C–25°C	Normal room light	84 days	Physicochemically stable. [3]
0.7 mg/mL	Polyolefin infusion bags	3-7°C and 20-24°C	With and without light protection	30 days	Chemically stable, with over 90% of the initial concentration retained. [4]

Table 2: Stability of **Oxoplatinum** Concentrate

Concentration	Container	Storage Temperature	Light Exposure	Study Duration	Findings
5 mg/mL	Punctured original vials	Room temperature	Ambient light	14 days	Physicochemically stable. [3]

Table 3: Factors Influencing **Oxoplatinum** Degradation

Factor	Description of Impact
Chloride Ions	Oxoplatinum degrades rapidly in the presence of chloride ions due to the substitution of the oxalate ligand. [3] [5] Consequently, 0.9% sodium chloride solution is not a suitable vehicle for oxoplatinum infusions. [3]
Sulphur-Containing Compounds	Biological sulphur-containing compounds, such as glutathione, methionine, and cysteine, can react with oxoplatinum, leading to its degradation. [6] The reaction rate is faster than that observed with cisplatin. [6]
Calcium and Magnesium Ions	In chloride-containing solutions, the presence of calcium and magnesium ions can accelerate the degradation of oxoplatinum. [7]
Self-Association	In concentrated aqueous solutions, oxoplatinum can undergo self-association to form dimers. [8] This phenomenon contributes to the long-term stability of ready-to-use infusion solutions. [8]

Experimental Protocols

Solubility Determination

The solubility of **oxoplatinum** is determined through equilibrium solubility experiments.

- **Sample Preparation:** An excess of **oxoplatinum** is added to a fixed volume of the test solvent in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** The saturated solution is separated from the undissolved solid by centrifugation or filtration.
- **Quantification:** The concentration of **oxoplatinum** in the clear supernatant is determined using a validated analytical method, typically High-Performance Liquid Chromatography (HPLC) with UV detection.[\[1\]](#)[\[9\]](#)

Stability-Indicating High-Performance Liquid Chromatography (HPLC) Method

A validated stability-indicating HPLC method is essential for accurately assessing the stability of **oxoplatinum**.

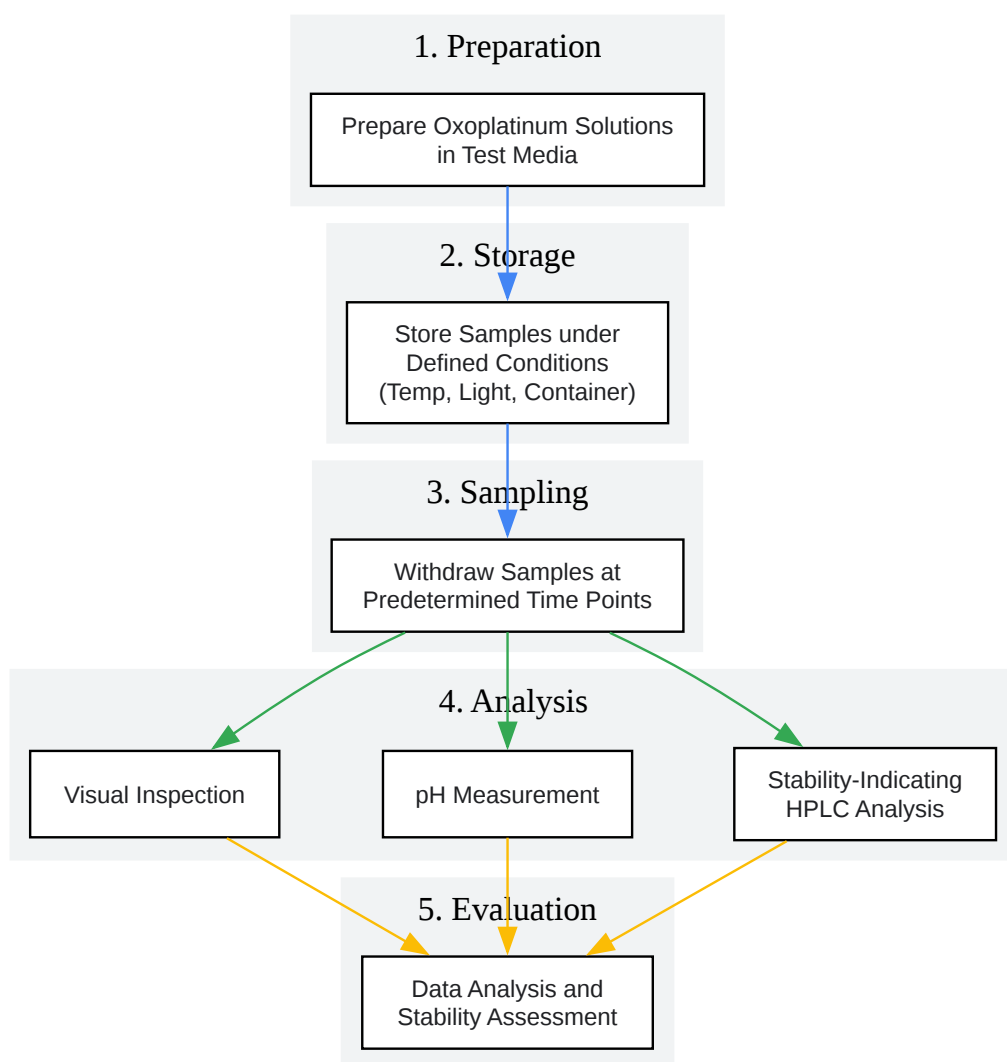
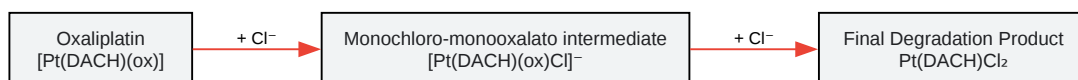
- **Chromatographic Conditions:**
 - **Column:** A reversed-phase C18 column is commonly used for the separation.[\[10\]](#)
 - **Mobile Phase:** An isocratic mobile phase is typically employed, consisting of a mixture of an organic solvent like acetonitrile and an aqueous buffer.[\[9\]](#)
 - **Flow Rate:** A constant flow rate is maintained, for instance, at 1.0 mL/min.[\[9\]](#)
 - **Detection:** UV detection at a wavelength where **oxoplatinum** exhibits significant absorbance is used for quantification.[\[9\]](#)
- **Method Validation:**
 - **Forced Degradation:** To demonstrate the stability-indicating nature of the method, **oxoplatinum** is subjected to forced degradation under various stress conditions (acidic, basic, oxidative, thermal, and photolytic).

- Specificity: The method must be able to separate the intact **oxoplatinum** from its degradation products and any other potential impurities.
- Stability Study Execution:
 - **Oxoplatinum** solutions are prepared and stored under the specified conditions (temperature, light, container).
 - At predetermined time points, samples are withdrawn and analyzed by the validated HPLC method to determine the remaining concentration of **oxoplatinum**.

Mandatory Visualization

Degradation Pathway of Oxoplatinum in Chloride-Containing Media

The following diagram illustrates the degradation pathway of **oxoplatinum** when exposed to chloride ions.



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